

An In-Depth Technical Guide to the Safe Handling of 4-Methylphthalic Anhydride

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Methylphthalic anhydride

Cat. No.: B102405

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **4-Methylphthalic anhydride** (CAS No. 19438-61-0), a chemical intermediate used in the synthesis of various organic compounds. Due to its hazardous nature, strict adherence to safety protocols is essential to minimize risks in a laboratory or industrial setting.

Chemical Identification and Physical Properties

4-Methylphthalic anhydride is a white to off-white or yellow crystalline solid or powder.^[1] It is important to be aware of its physical and chemical properties to handle it safely.

Property	Value	Source(s)
Molecular Formula	C ₉ H ₆ O ₃	[2]
Molecular Weight	162.14 g/mol	[2]
Appearance	Off-white to tan/yellow solid, flakes, or crystalline powder	[3][4]
Melting Point	88 - 93 °C	
Boiling Point	295 °C	[3][5]
Density	1.364 g/cm ³	[6]
Vapor Pressure	0.00157 mmHg at 25 °C	[6]
Flash Point	156.3 °C (Closed Cup)	
Autoignition Temperature	No data available	[6]
Water Solubility	Insoluble (reacts with water)	[6]

Hazard Identification and Classification

4-Methylphthalic anhydride is classified as a hazardous substance. The primary hazards are related to its irritant properties.

GHS Hazard Classification:[2]

- Skin Irritation (Category 2): H315 - Causes skin irritation.
- Serious Eye Irritation (Category 2): H319 - Causes serious eye irritation.
- Specific Target Organ Toxicity - Single Exposure (Category 3), Respiratory Tract Irritation: H335 - May cause respiratory irritation.

Hazard Statements (H-phrases):[2]

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.

- H335: May cause respiratory irritation.

Precautionary Statements (P-phrases):[\[3\]](#)

- Prevention: P261, P264, P271, P280
- Response: P302+P352, P304+P340, P305+P351+P338, P312, P332+P313, P337+P313, P362+P364
- Storage: P403+P233, P405
- Disposal: P501

Toxicological Information

Detailed toxicological data for **4-Methylphthalic anhydride** is limited. Much of the available data is based on analogues such as Hexahydro-**4-methylphthalic anhydride** (MHHPA).

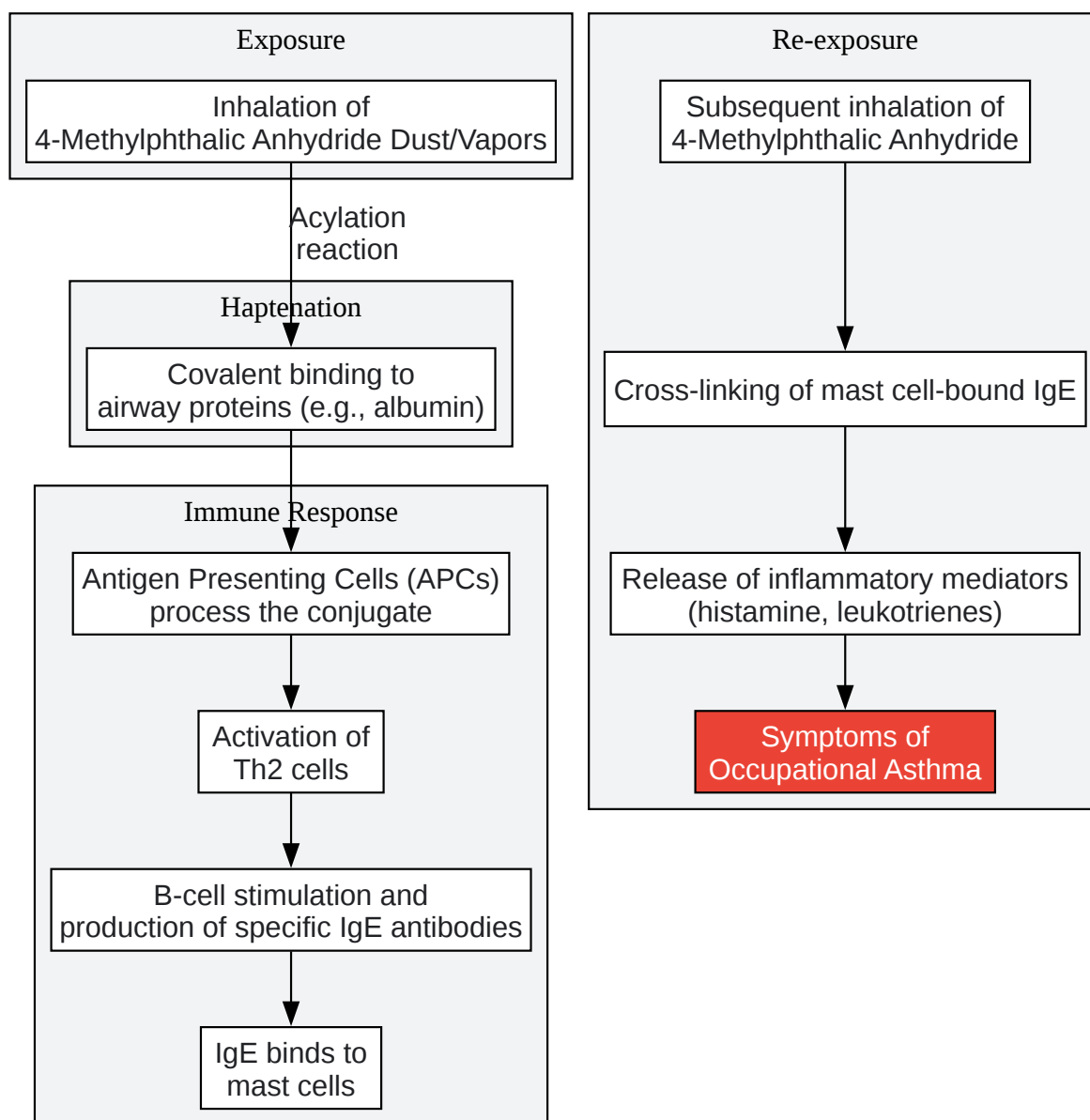
Endpoint	Value	Species	Source(s)
Acute Oral Toxicity (LD50)	> 2000 mg/kg bw (for 4-MHHPA)	Rat	
Acute Dermal Toxicity (LD50)	> 2000 mg/kg bw (for analogues HHPA and TMA)	Rabbit and Rat	
Acute Inhalation Toxicity (LC50)	> 1100 mg/m ³ (for analogue HHPA)	Rat	

Note: The toxicological properties of **4-Methylphthalic anhydride** itself have not been fully investigated.[\[4\]](#) It should be handled as a hazardous substance at all times.

Mechanism of Action: Acid Anhydride-Induced Respiratory Sensitization

Acid anhydrides, including **4-Methylphthalic anhydride**, are known respiratory sensitizers.[\[7\]](#) The mechanism involves the chemical acting as a hapten, binding to endogenous proteins to

form an immunogenic conjugate. This can trigger an IgE-mediated allergic response, leading to occupational asthma.[1][8]



[Click to download full resolution via product page](#)

Caption: Generalized mechanism of acid anhydride-induced respiratory sensitization.

Safe Handling and Storage

Proper handling and storage procedures are critical to minimize exposure and ensure safety.

Handling:

- Work in a well-ventilated area, preferably in a chemical fume hood.[3]
- Avoid the formation of dust and aerosols.[3]
- Use non-sparking tools.[3]
- Wear appropriate personal protective equipment (PPE).[4]
- Wash hands thoroughly after handling.[3]
- Keep the container tightly closed when not in use.[4]

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[3]
- Store away from incompatible materials such as strong oxidizing agents, acids, bases, and moisture.[9]
- Store in a locked-up area.[3]

Personal Protective Equipment (PPE)

The following PPE is recommended when handling **4-Methylphthalic anhydride**:

- Eye/Face Protection: Tightly fitting safety goggles or a face shield (conforming to EN166 or NIOSH standards).[6]
- Skin Protection: A flame-retardant and impervious laboratory coat, and gloves (e.g., butyl rubber or Viton™ for good chemical resistance).[10] Nitrile gloves may be suitable for splash protection but not for prolonged contact.

- Respiratory Protection: If working outside of a fume hood or if exposure limits are exceeded, a full-face respirator with an appropriate filter is necessary.[\[6\]](#)

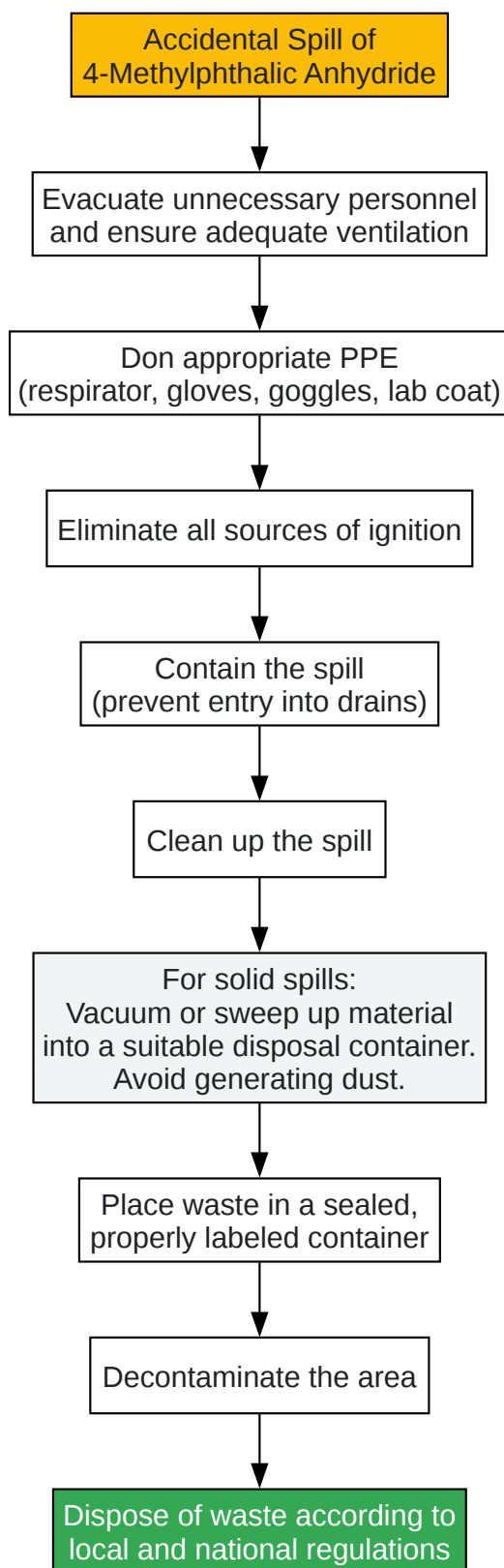
First Aid Measures

In case of exposure, follow these first-aid procedures and seek immediate medical attention.

Exposure Route	First Aid Procedure
Inhalation	Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Do not use mouth-to-mouth resuscitation. Seek immediate medical attention. [3]
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation occurs. [3] [4]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention. [3] [4]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately. [3]

Accidental Release Measures

In the event of a spill, follow these emergency procedures:



[Click to download full resolution via product page](#)

Caption: Workflow for responding to an accidental spill.

Experimental Protocol: General Procedure for Handling a Hazardous Chemical Powder

The following is a generalized protocol for the safe handling of a hazardous chemical powder like **4-Methylphthalic anhydride**. This should be adapted to specific experimental needs and institutional safety guidelines.

1. Preparation: a. Conduct a pre-work hazard assessment. b. Ensure a chemical fume hood is available and functioning correctly. c. Gather all necessary materials, including the chemical in a sealed container, appropriate glassware, and non-sparking tools. d. Don the required PPE: safety goggles, a face shield, a lab coat, and chemically resistant gloves.
2. Handling in a Fume Hood: a. Place all materials inside the fume hood. b. Keep the container of **4-Methylphthalic anhydride** closed until ready to use. c. To dispense, carefully open the container and use a clean, non-sparking spatula or scoop. d. Weigh the desired amount in a tared container within the fume hood. e. Close the primary container tightly immediately after dispensing. f. Perform all subsequent manipulations of the powder within the fume hood.
3. Post-Handling: a. Decontaminate all surfaces and equipment used. b. Place any contaminated disposable materials (e.g., weighing paper, gloves) in a designated hazardous waste container. c. Remove PPE in the correct order to avoid self-contamination. d. Wash hands and arms thoroughly with soap and water.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.^[3] Do not use water, as it can react with the substance.^[4]
- Specific Hazards: During a fire, irritating and highly toxic gases may be generated through thermal decomposition.^[4]
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.^[3]

Disposal Considerations

Dispose of **4-Methylphthalic anhydride** and any contaminated materials as hazardous waste. [3] Follow all local, state, and federal regulations for chemical waste disposal. Do not allow the chemical to enter drains or the environment.[3]

This technical guide is intended to provide essential safety information for trained professionals. Always consult the most recent Safety Data Sheet (SDS) for **4-Methylphthalic anhydride** and your institution's specific safety protocols before handling this chemical.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. taylorandfrancis.com [taylorandfrancis.com]
- 2. 4-Methylphthalic anhydride | C₉H₆O₃ | CID 88069 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. chemicalbook.com [chemicalbook.com]
- 4. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 5. knownchemical.com [knownchemical.com]
- 6. echemi.com [echemi.com]
- 7. ftp.cdc.gov [ftp.cdc.gov]
- 8. Chemical respiratory sensitization—Current status of mechanistic understanding, knowledge gaps and possible identification methods of sensitizers - PMC [pmc.ncbi.nlm.nih.gov]
- 9. fishersci.com [fishersci.com]
- 10. sigmaaldrich.com [sigmaaldrich.com]
- To cite this document: BenchChem. [An In-Depth Technical Guide to the Safe Handling of 4-Methylphthalic Anhydride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b102405#safety-and-handling-precautions-for-4-methylphthalic-anhydride]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com